

Technical Support Center: Chiral Chromatography of Hydroxychloroquine (HCQ)

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Compound of Interest

Compound Name: (S)-Hydroxychloroquine

Cat. No.: B056707

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Welcome to the technical support center for the chiral chromatography of hydroxychloroquine (HCQ). This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during the enantioselective analysis of HCQ.

Troubleshooting Guides

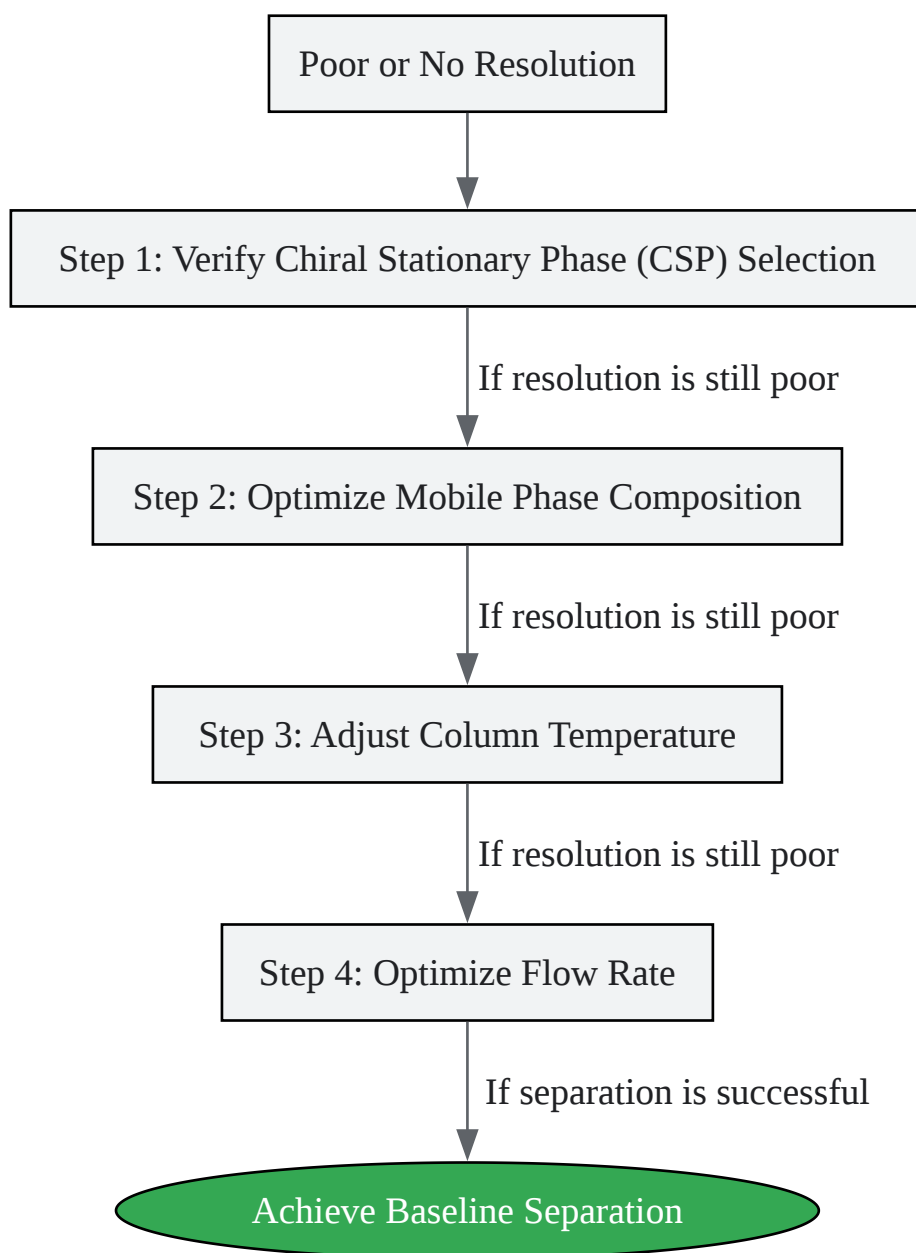
This section provides solutions to common problems encountered during the chiral separation of HCQ.

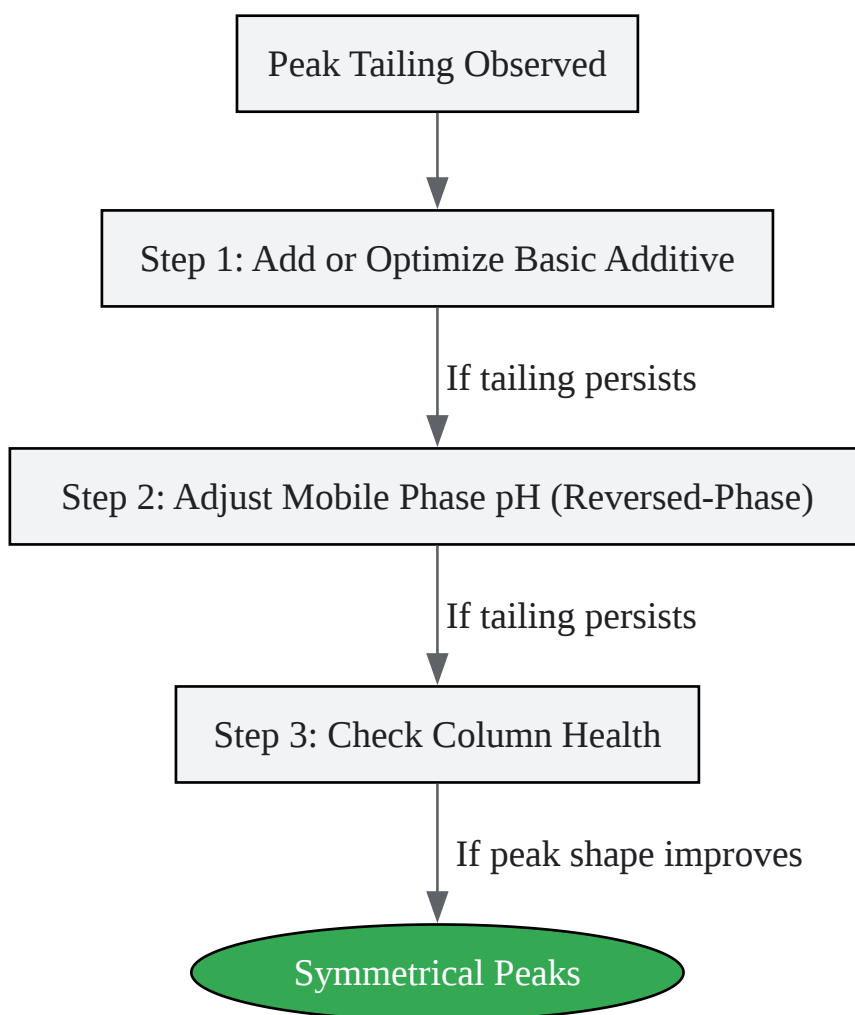
Issue: Poor or No Resolution of HCQ Enantiomers

Q1: I am not seeing any separation between the (R)- and (S)-HCQ enantiomers. What are the initial steps to troubleshoot this issue?

A1: Poor or no resolution is a common challenge in chiral chromatography. A systematic approach to troubleshooting is crucial. The primary factors to investigate are the chiral stationary phase (CSP), the mobile phase composition, and the column temperature.

Troubleshooting Workflow for Poor Resolution





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